

# Solubility of Disperse Orange 62 in Organic Solvents: An In-depth Technical Guide

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Compound of Interest					
Compound Name:	Disperse orange 62				
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### **Abstract**

This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Disperse Orange 62** (CAS No. 37672-70-1, 58051-95-9), a monoazo dye. While specific quantitative solubility data in a wide range of organic solvents is not extensively published, this document outlines a detailed experimental protocol for its determination. This guide serves as a valuable resource for laboratory professionals requiring the dissolution of this dye for various applications, including but not limited to, analytical standard preparation, formulation development, and toxicological studies. A clear distinction is also made between **Disperse Orange 62** and the chemically distinct Solvent Orange 62 to prevent data misattribution.

## **Introduction to Disperse Orange 62**

**Disperse Orange 62**, with the Colour Index name C.I. 11239, is an organic compound used primarily as a disperse dye.[1] Its molecular structure, characterized by a single azo group, renders it sparingly soluble in water but imparts an affinity for more hydrophobic media.[2] Understanding its solubility in various organic solvents is critical for its effective application and study in diverse scientific fields. Accurate solubility data is fundamental for preparing solutions of known concentrations for analytical testing, for developing stable formulations in product development, and for conducting meaningful in vitro and in vivo toxicological assessments.



It is imperative to distinguish **Disperse Orange 62** from a similarly named but chemically different compound, Solvent Orange 62 (C.I. 12714; CAS No. 52256-37-8).[3] The latter is a metal complex dye with a different molecular formula and, consequently, distinct physicochemical properties, including solubility.[3][4] This guide pertains exclusively to **Disperse Orange 62**.

## **Quantitative Solubility Data**

A thorough review of scientific literature and chemical databases did not yield a comprehensive set of quantitative solubility data for **Disperse Orange 62** in common organic solvents. One study noted its dissolution in dimethylformamide (DMF) at a concentration of 3 g/L for electrochemical analysis, indicating its solubility is at least that high in this particular solvent.[2] However, this was not a formal solubility limit determination.

Given the lack of publicly available data, researchers must determine the solubility of **Disperse Orange 62** in their specific solvent systems experimentally. The following table is provided as a template for recording such empirical data.

Table 1: Experimentally Determined Solubility of **Disperse Orange 62** in Various Organic Solvents



Solvent	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)	Method of Determination
Acetone				
Acetonitrile				
Chloroform				
Dimethylformami de (DMF)				
Dimethyl Sulfoxide (DMSO)				
Ethanol				
Ethyl Acetate				
Methanol				

|Toluene | | | | |

## **Experimental Protocol for Solubility Determination**

The following is a detailed methodology for determining the solubility of **Disperse Orange 62** in an organic solvent using UV-Visible spectrophotometry. This method is widely applicable, highly sensitive, and relies on the Beer-Lambert law.

## **Principle**

The concentration of a solute in a solution is directly proportional to the absorbance of light at a specific wavelength. By creating a calibration curve with solutions of known concentrations, the concentration of a saturated solution, and thus the solubility, can be accurately determined.

## **Materials and Equipment**

• **Disperse Orange 62** (analytical standard grade)



- Organic solvent of interest (HPLC or analytical grade)
- Analytical balance
- Volumetric flasks (various sizes)
- Pipettes (various sizes)
- Conical flasks or vials with screw caps
- Magnetic stirrer and stir bars or orbital shaker
- · Thermostatically controlled water bath or incubator
- UV-Visible spectrophotometer
- Quartz or glass cuvettes
- Syringe filters (e.g., 0.45 μm, compatible with the solvent)
- Syringes

## Methodology

Step 1: Preparation of Standard Solutions

- Stock Solution Preparation: Accurately weigh a precise amount of **Disperse Orange 62** (e.g., 10 mg) and dissolve it in the chosen organic solvent in a volumetric flask (e.g., 100 mL) to create a stock solution of known concentration (e.g., 100 mg/L).
- Serial Dilutions: Perform serial dilutions of the stock solution to prepare a series of at least five standard solutions with decreasing concentrations.

Step 2: Determination of Maximum Absorbance Wavelength (λmax)

• Using the most concentrated standard solution, scan the UV-Visible spectrum over a relevant wavelength range to identify the λmax, the wavelength at which the dye exhibits maximum absorbance.



#### Step 3: Generation of the Calibration Curve

- Set the spectrophotometer to the determined λmax.
- Use the pure organic solvent as a blank to zero the instrument.
- Measure the absorbance of each standard solution.
- Plot a graph of absorbance versus concentration.
- Perform a linear regression analysis to obtain the equation of the line (y = mx + c) and the correlation coefficient (R²). An R² value > 0.99 is desirable.

#### Step 4: Preparation of Saturated Solution

- Add an excess amount of Disperse Orange 62 to a known volume of the organic solvent in a sealed vial or flask. The presence of undissolved solid is essential.
- Agitate the mixture at a constant, recorded temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After agitation, allow the solution to stand undisturbed at the same temperature to permit the
  excess solid to settle.

#### Step 5: Measurement and Calculation of Solubility

- Carefully withdraw a sample from the clear supernatant of the saturated solution using a syringe.
- Immediately filter the sample through a syringe filter to remove any undissolved microparticles.
- Accurately dilute the filtered saturated solution with the same organic solvent to bring the absorbance within the linear range of the calibration curve. The dilution factor must be precisely recorded.
- Measure the absorbance of the diluted saturated solution at the λmax.

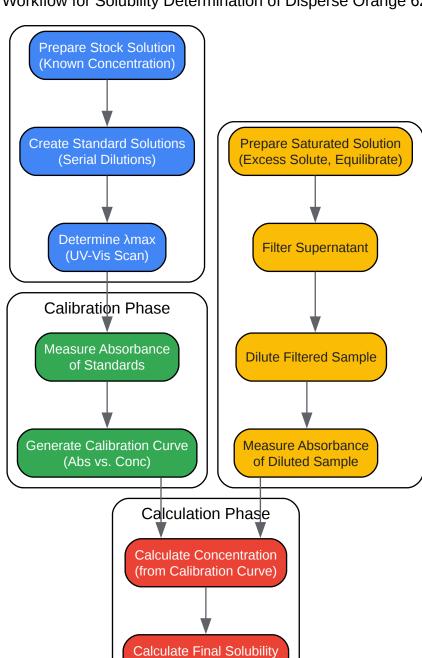


- Use the equation from the calibration curve to calculate the concentration of the diluted solution.
- Multiply the calculated concentration by the dilution factor to determine the concentration of
  the saturated solution, which represents the solubility of **Disperse Orange 62** in that solvent
  at the specified temperature.

## **Experimental Workflow Diagram**

The logical flow of the experimental protocol for determining the solubility of **Disperse Orange 62** is illustrated in the following diagram.





#### Workflow for Solubility Determination of Disperse Orange 62

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(Apply Dilution Factor)

Caption: Experimental workflow for the spectrophotometric determination of dye solubility.

## **Alternative Methodologies**



While UV-Visible spectrophotometry is a robust method, other techniques can also be employed for solubility determination:

- Gravimetric Method: This classic method involves preparing a saturated solution, taking a
  known volume of the clear supernatant, evaporating the solvent completely, and weighing
  the residual solid dye. While straightforward, it can be less accurate for dyes with low
  solubility.
- High-Performance Liquid Chromatography (HPLC): An HPLC system with a suitable detector (e.g., UV-Vis or Diode Array) can be used to quantify the dye concentration in a saturated solution. This method is highly accurate and can also assess the purity of the dye. A calibration curve would be generated similarly to the spectrophotometric method.

The choice of method will depend on the available instrumentation, the required level of accuracy, and the properties of the solvent and solute.

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